

Safety First: Hazard Profile & Personal Protective Equipment (PPE)

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Compound of Interest

Compound Name: **3'-Methylacetophenone**

Cat. No.: **B052093**

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Before handling or disposing of **3'-Methylacetophenone**, it is imperative to be aware of its hazards and to use appropriate Personal Protective Equipment (PPE). The substance is a combustible liquid and vapor.^{[3][4]} Key safety precautions include keeping it away from heat, sparks, open flames, and hot surfaces.^{[1][5]}

Essential PPE includes:

- Eye/Face Protection: Wear tight-sealing safety goggles or a face shield.^[6]
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.^{[6][7]}
- Respiratory Protection: Use only outdoors or in a well-ventilated area. If vapors or mists are generated, respiratory protection may be required.^{[1][7]}

Properties of 3'-Methylacetophenone

A summary of the key quantitative data for **3'-Methylacetophenone** is provided below for easy reference.

Property	Value	Source
CAS Number	585-74-0	[1] [6]
Molecular Formula	C ₉ H ₁₀ O	[2]
Molecular Weight	134.18 g/mol	
Appearance	Clear light yellow liquid	[2]
Boiling Point	218 - 220 °C (424 - 428 °F)	[1]
Flash Point	85 °C (185 °F)	[4] [6]
Density	0.986 g/mL at 25 °C	[1]
Vapor Pressure	0.221 mm Hg	[2]

Step-by-Step Disposal Protocol

The primary method for disposing of **3'-Methylacetophenone** is to use a licensed and approved waste disposal contractor.[\[1\]](#)[\[5\]](#)[\[6\]](#) Never dispose of this chemical down the drain.[\[6\]](#)[\[7\]](#)

Methodology for Waste Handling and Disposal:

- Waste Segregation:
 - Designate a specific, clearly marked waste container for **3'-Methylacetophenone** and other similar non-halogenated organic solvents.
 - Do not mix with other waste types, especially incompatible materials like strong acids, strong bases, or strong oxidizing agents.[\[6\]](#)
- Containerization:
 - Use a suitable, properly labeled, and tightly closed container for collecting the waste.[\[3\]](#)[\[6\]](#)
The container should be made of a material compatible with aromatic ketones.
 - Leave chemicals in their original containers if possible and when appropriate for waste collection.[\[1\]](#)

- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**3'-Methylacetophenone**," and any associated hazard symbols (e.g., Combustible, Harmful).
- Storage Pending Disposal:
 - Store the sealed waste container in a cool, dry, and well-ventilated area designated for hazardous waste.[\[1\]](#)[\[6\]](#)
 - The storage area must be away from heat, sparks, and any sources of ignition.[\[3\]](#)[\[6\]](#)
- Final Disposal:
 - Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste management company.
 - Waste disposal must be conducted in accordance with all applicable local, regional, and national laws and regulations.[\[1\]](#)[\[8\]](#) Chemical waste generators are responsible for ensuring complete and accurate classification of the waste.[\[6\]](#)[\[7\]](#)

Spill Management Protocol

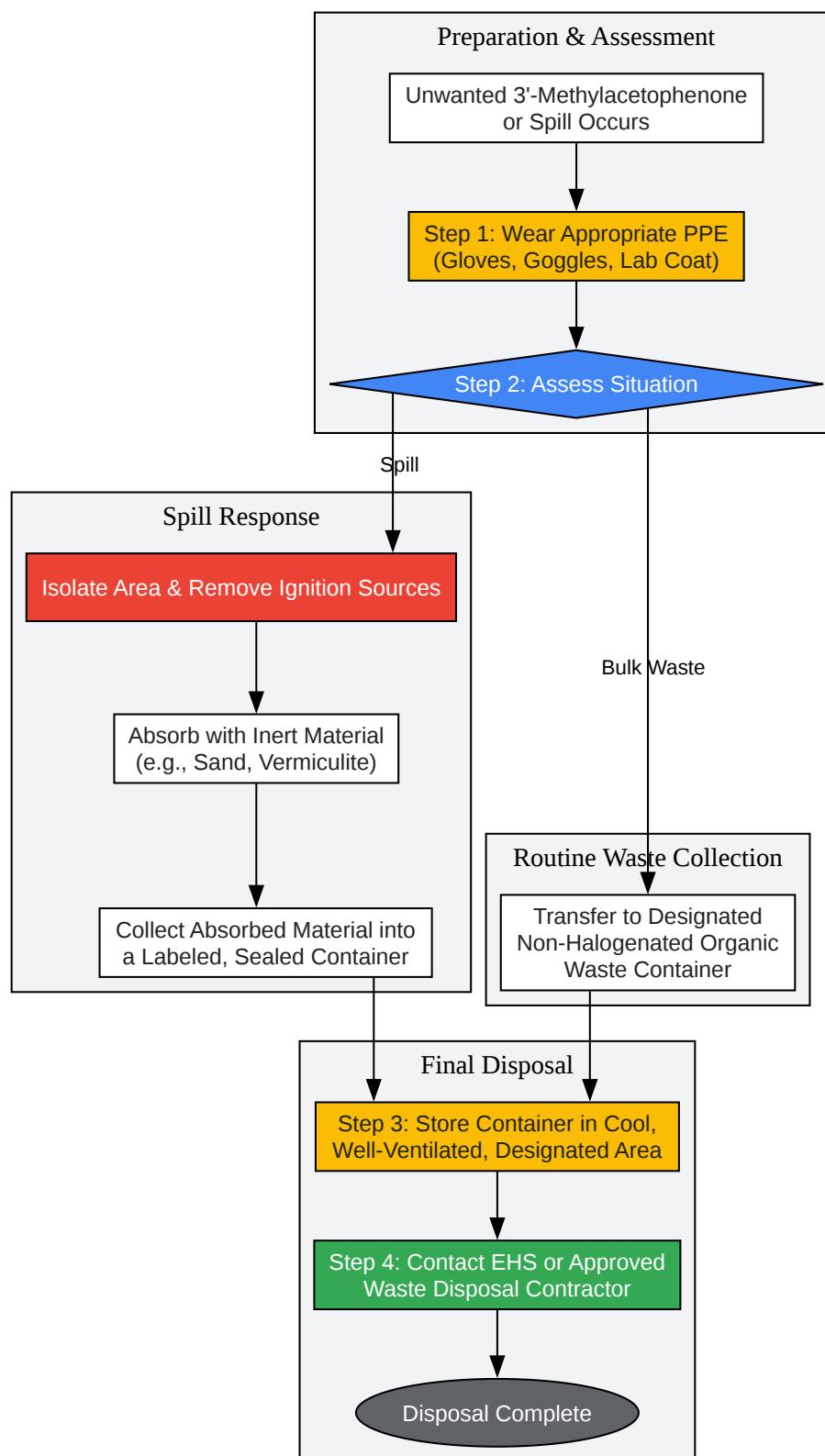
In the event of a spill, immediate and safe cleanup is required to minimize exposure and environmental contamination.

- Ensure Safety:
 - Remove all sources of ignition from the area immediately.[\[3\]](#)[\[6\]](#)
 - Ensure adequate ventilation.[\[1\]](#)[\[8\]](#)
 - Evacuate non-essential personnel from the danger area.[\[1\]](#)
- Contain the Spill:
 - Wear the appropriate PPE as described above.

- For liquid spills, use an inert absorbent material such as sand, vermiculite, or commercial sorbents to contain and soak up the chemical.[3][7] Cover drains to prevent the product from entering them.[1]
- Cleanup and Collection:
 - Carefully sweep or shovel the absorbed material into a suitable, sealable container for disposal.[6]
 - Clean the affected area thoroughly.
- Disposal of Spill Debris:
 - Label the container with the contents (e.g., "Waste **3'-Methylacetophenone** with absorbent material") and handle it as hazardous waste.
 - Dispose of the container and its contents according to the final disposal procedure outlined above.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **3'-Methylacetophenone** in a laboratory setting.

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Caption: Logical workflow for the safe disposal of **3'-Methylacetophenone**.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. 3-Methylacetophenone - Hazardous Agents | Haz-Map [haz-map.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. 3'-Methylacetophenone | 585-74-0 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 5. 3'-Methylacetophenone | 585-74-0 | TCI AMERICA [tcichemicals.com]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
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